

# optimizing EGFR-IN-16 concentration for cell culture

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## Compound of Interest

Compound Name: EGFR-IN-16

Cat. No.: B3027568

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## Technical Support Center: EGFR-IN-16

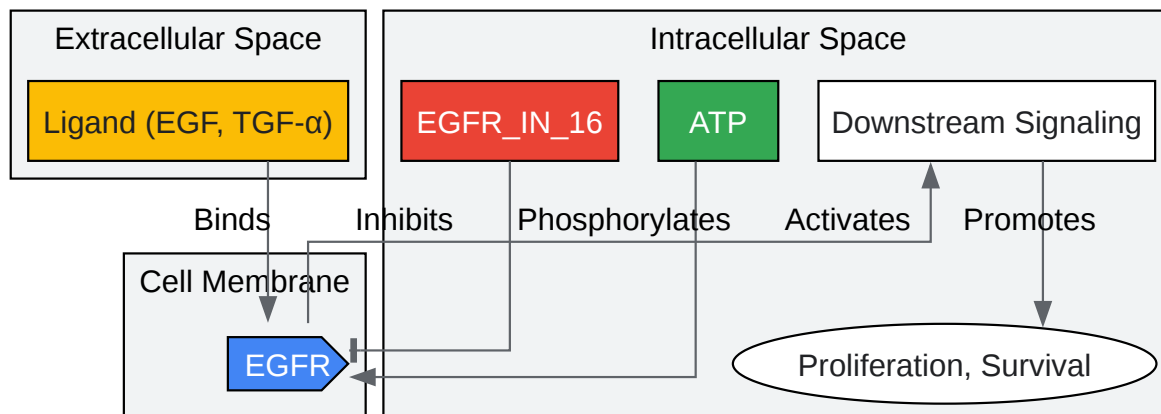
Welcome to the technical support center for **EGFR-IN-16**. This resource provides frequently asked questions (FAQs) and troubleshooting guidance to help researchers and scientists optimize their cell culture experiments.

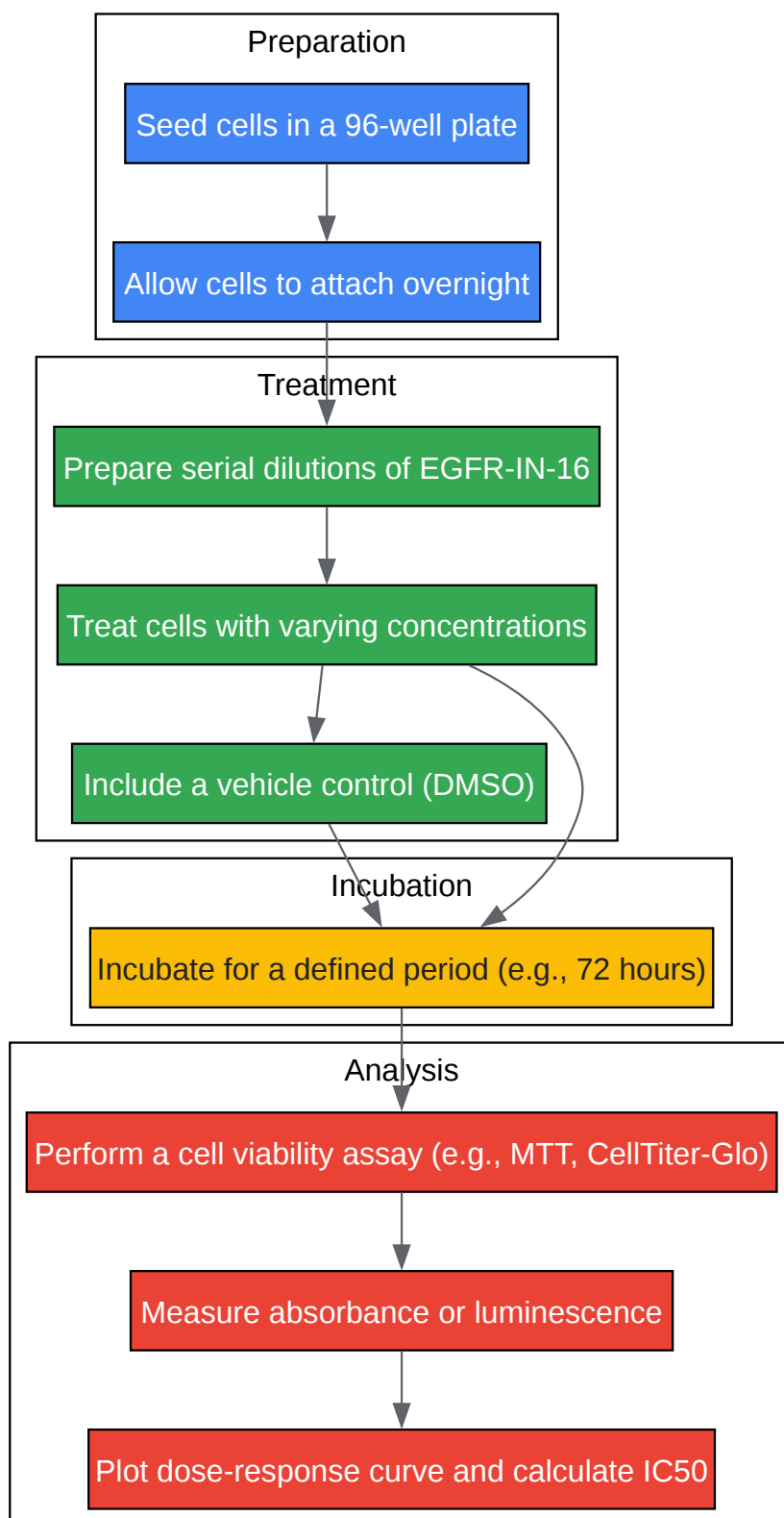
### General Information

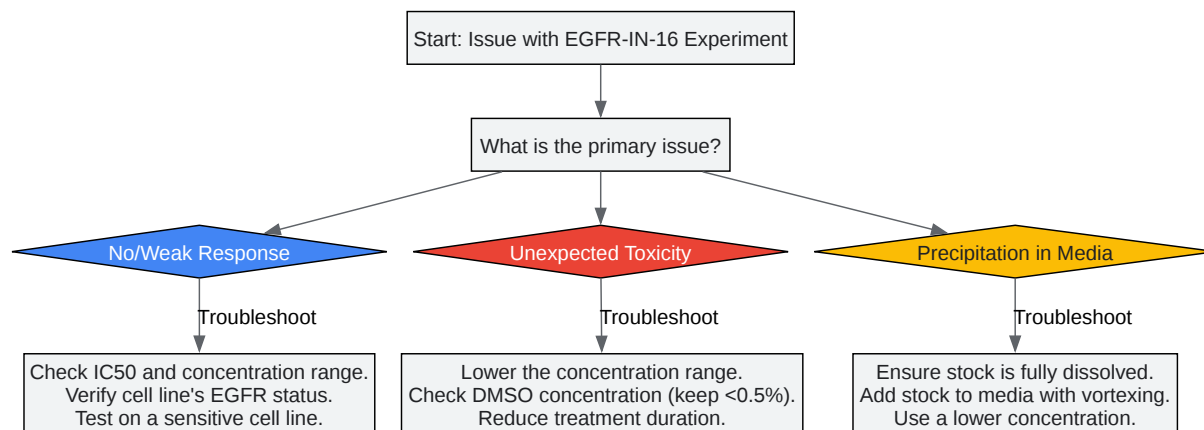
#### Q1: What is EGFR-IN-16 and what is its mechanism of action?

**EGFR-IN-16** is a potent and selective ATP-competitive inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. By binding to the ATP-binding pocket of the EGFR kinase domain, it prevents the phosphorylation and activation of downstream signaling pathways, such as the MAPK/ERK and PI3K/Akt pathways, which are crucial for cell proliferation, survival, and differentiation.<sup>[1][2][3]</sup>

Below is a diagram illustrating the simplified EGFR signaling pathway and the point of inhibition by **EGFR-IN-16**.







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## References

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- 2. The Role of the Epidermal Growth Factor Receptor in Diabetic Kidney Disease [mdpi.com]
- 3. mdpi.com [mdpi.com]
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